

An In-depth Technical Guide to the Structure and Properties of Isopropenylmagnesium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropenylmagnesium bromide*

Cat. No.: *B077318*

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropenylmagnesium bromide is an organometallic compound belonging to the class of Grignard reagents.[1] With the chemical formula C_3H_5BrMg , this reagent is a powerful nucleophile and a strong base, making it a versatile tool in organic synthesis for the formation of carbon-carbon bonds.[1][2] Its utility is demonstrated in various applications, including the synthesis of alcohols, ketones, and other complex organic molecules.[1] For instance, it has been utilized as a key reagent in the preparation of zofenoprilat and (S)-(-)-phosphonotrixin.[3] This guide provides a detailed overview of its structure, physicochemical properties, and a standard experimental protocol for its synthesis.

Chemical Structure and Bonding

The fundamental structure of **isopropenylmagnesium bromide** consists of an isopropenyl group (prop-1-en-2-yl) covalently bonded to a magnesium atom.[1] The magnesium atom, in turn, is ionically bonded to a bromine atom.[4] The isopropenyl group acts as a carbanion, making the compound a potent nucleophile.[1] In solution, particularly in ethereal solvents like tetrahydrofuran (THF), Grignard reagents exist in a complex equilibrium, known as the Schlenk equilibrium, involving the monomeric $R-Mg-X$, the dimeric bridged species, and the dialkylmagnesium (R_2Mg) and magnesium dihalide (MgX_2) species.

Caption: Molecular structure of **Isopropenylmagnesium Bromide**.

Physicochemical Properties

Isopropenylmagnesium bromide is typically supplied as a solution, commonly in tetrahydrofuran (THF) or 2-methyltetrahydrofuran, and appears as a colorless to yellowish, or even brown, liquid.^{[1][4]} It is highly flammable and reacts violently with water.^[1] The key quantitative data are summarized in the table below.

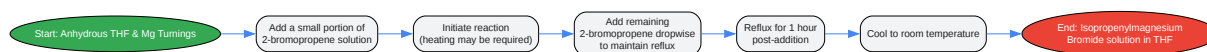
Property	Value	Reference(s)
CAS Number	13291-18-4	^{[1][4][5][6]}
Molecular Formula	C ₃ H ₅ BrMg	^{[2][4][5][6]}
Molecular Weight	145.28 g/mol	^{[2][5][6][7]}
IUPAC Name	bromo(prop-1-en-2-yl)magnesium	^[4]
Synonyms	1-Methylvinylmagnesium bromide, 2-Propen-2-ylmagnesium bromide	^[8]
Appearance	White to orange crystalline powder or solution in THF/2-MeTHF	^{[1][7]}
Boiling Point	67 °C (for THF solution)	^{[7][8]}
Density	~0.94 g/mL at 20-25 °C (for THF solution)	^{[7][8]}
Storage Temperature	2-8°C	^{[1][7]}
SMILES	<chem>CC(=C)[Mg]Br</chem>	^[4]
InChI Key	LFTYALBVGVNGLI-UHFFFAOYSA-M	^{[4][8]}

Experimental Protocols

Synthesis of Isopropenylmagnesium Bromide

The preparation of **isopropenylmagnesium bromide** is a standard Grignard reaction, requiring anhydrous conditions to prevent the reagent from being quenched by water.[5]

Workflow Diagram:



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Caption: Workflow for the synthesis of **Isopropenylmagnesium Bromide**.

Detailed Methodology:[5][7]

- Preparation: To a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings (e.g., 6.33 g).
- Solvent Addition: Add anhydrous tetrahydrofuran (THF) (e.g., 20 ml) to cover the magnesium.
- Initiation: Prepare a solution of 2-bromopropene (e.g., 20 ml) in anhydrous THF (e.g., 230 ml) and place it in the dropping funnel. Add a small volume (e.g., 10 ml) of this solution to the magnesium suspension. The reaction may need gentle heating to initiate, which is typically indicated by the disappearance of the shiny magnesium surface and the start of bubbling.
- Addition: Once the reaction has started, add the remaining 2-bromopropene solution dropwise at a rate that maintains a gentle reflux.
- Completion: After the addition is complete, continue to reflux the mixture for an additional hour to ensure all the magnesium has reacted.
- Final Product: Cool the mixture to room temperature. The resulting grey-to-brown solution is **isopropenylmagnesium bromide** in THF, which can be titrated to determine its molarity (e.g., a typical preparation yields a solution of around 0.82 M).[5]

Application in Grignard Reaction

Isopropenylmagnesium bromide is frequently used to introduce an isopropenyl group onto an electrophilic center, such as a carbonyl carbon.[3]

General Protocol:

- An electrophile (e.g., an aldehyde, ketone, or ester) is dissolved in an anhydrous ether solvent (like THF or diethyl ether) under an inert atmosphere (e.g., nitrogen or argon).
- The solution is cooled in an ice bath (0 °C).
- The standardized **isopropenylmagnesium bromide** solution is added dropwise via a syringe or dropping funnel.
- The reaction is stirred at 0 °C or allowed to warm to room temperature until completion (monitored by TLC or GC).
- The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- The product is then extracted using an organic solvent, dried, and purified by standard methods like column chromatography.

Conclusion

Isopropenylmagnesium bromide is a fundamental Grignard reagent with a well-defined structure centered around a nucleophilic carbon-magnesium bond. Its physicochemical properties necessitate careful handling, particularly its reactivity with water and air. The straightforward, yet sensitive, synthesis protocol allows for its preparation in the lab, providing a powerful tool for synthetic chemists in academic and industrial research, including drug development, to construct complex molecular architectures.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure and Properties of Isopropenylmagnesium Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077318#what-is-the-structure-of-isopropenylmagnesium-bromide]

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